

health and safety handling guidelines for 1-Nitropyrzole

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Compound of Interest

Compound Name: 1-Nitropyrzole

Cat. No.: B188897

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An In-depth Technical Guide to the Health and Safety Handling of **1-Nitropyrzole**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive health and safety guidelines for the handling of **1-Nitropyrzole** (CAS No. 7119-95-1). It is intended for use by professionals in research and development environments who may handle this compound. The information is compiled from safety data sheets and chemical databases to ensure safe laboratory practices.

Chemical and Physical Properties

1-Nitropyrzole is a solid, crystalline compound. Its key physical and chemical properties are summarized below, providing essential data for risk assessment and handling procedures.^[1]

Property	Value	Reference
CAS Number	7119-95-1	[2][3]
Molecular Formula	C ₃ H ₃ N ₃ O ₂	[2][3]
Molecular Weight	113.07 g/mol	[4]
Appearance	White to Light yellow powder to crystal	[1]
Melting Point	92-94 °C	[3]
Boiling Point	269 °C (Predicted)	[1][3]
Storage Class	11 (Combustible Solids)	

Hazard Identification and Classification

1-Nitropyrazole is classified as hazardous under the Globally Harmonized System (GHS).[2] It is crucial to understand these hazards to implement appropriate safety measures. The signal word for this chemical is "Warning".[2]

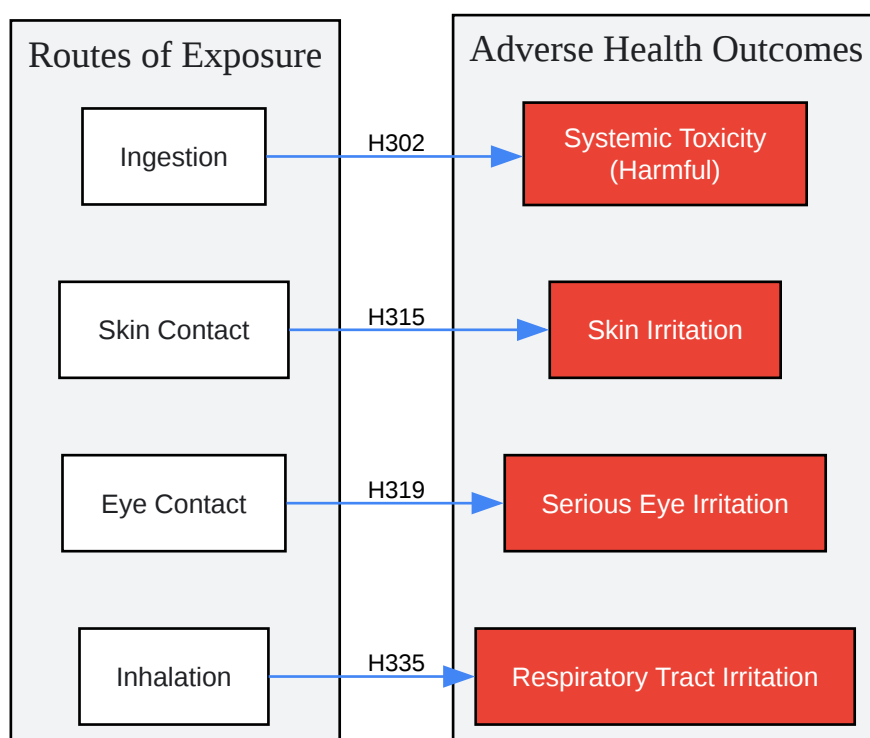
Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation

Data sourced from PubChem and Sigma-Aldrich GHS classifications.[2]

Toxicology and Health Effects

Exposure to **1-Nitropyrazole** can occur via inhalation, ingestion, or skin/eye contact. Each route presents distinct health risks.

- Oral Toxicity: The compound is classified as harmful if swallowed (Acute Toxicity, Category 4), which can lead to adverse systemic effects.[2]
- Dermal and Eye Irritation: Direct contact with the skin will cause irritation.[2] More severe is the risk to the eyes, where it can cause serious irritation.[2]
- Respiratory Irritation: Inhalation of dust or aerosols may irritate the respiratory system, a characteristic of its classification for Specific Target Organ Toxicity.[2]



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Exposure routes and corresponding health hazards for **1-Nitropyrazole**.

Handling and Storage

Safe handling and storage are paramount to minimizing exposure risk.

Safe Handling

- Work in a well-ventilated area, preferably under a chemical fume hood, to control airborne dust.[\[5\]](#)[\[6\]](#)
- Avoid all personal contact, including the inhalation of dust.[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in laboratory areas where this chemical is handled or stored.[\[5\]](#)[\[6\]](#)
- Minimize dust generation and accumulation during handling procedures.[\[6\]](#)[\[8\]](#)
- As a nitro compound, it is considered an energetic material; therefore, avoid friction, shock, and heat.[\[9\]](#)[\[10\]](#)

Storage

- Store in a tightly closed, properly labeled container.[\[5\]](#)[\[6\]](#)
- Keep containers in a cool, dry, and well-ventilated place.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#)
- The designated storage class is 11 for combustible solids.

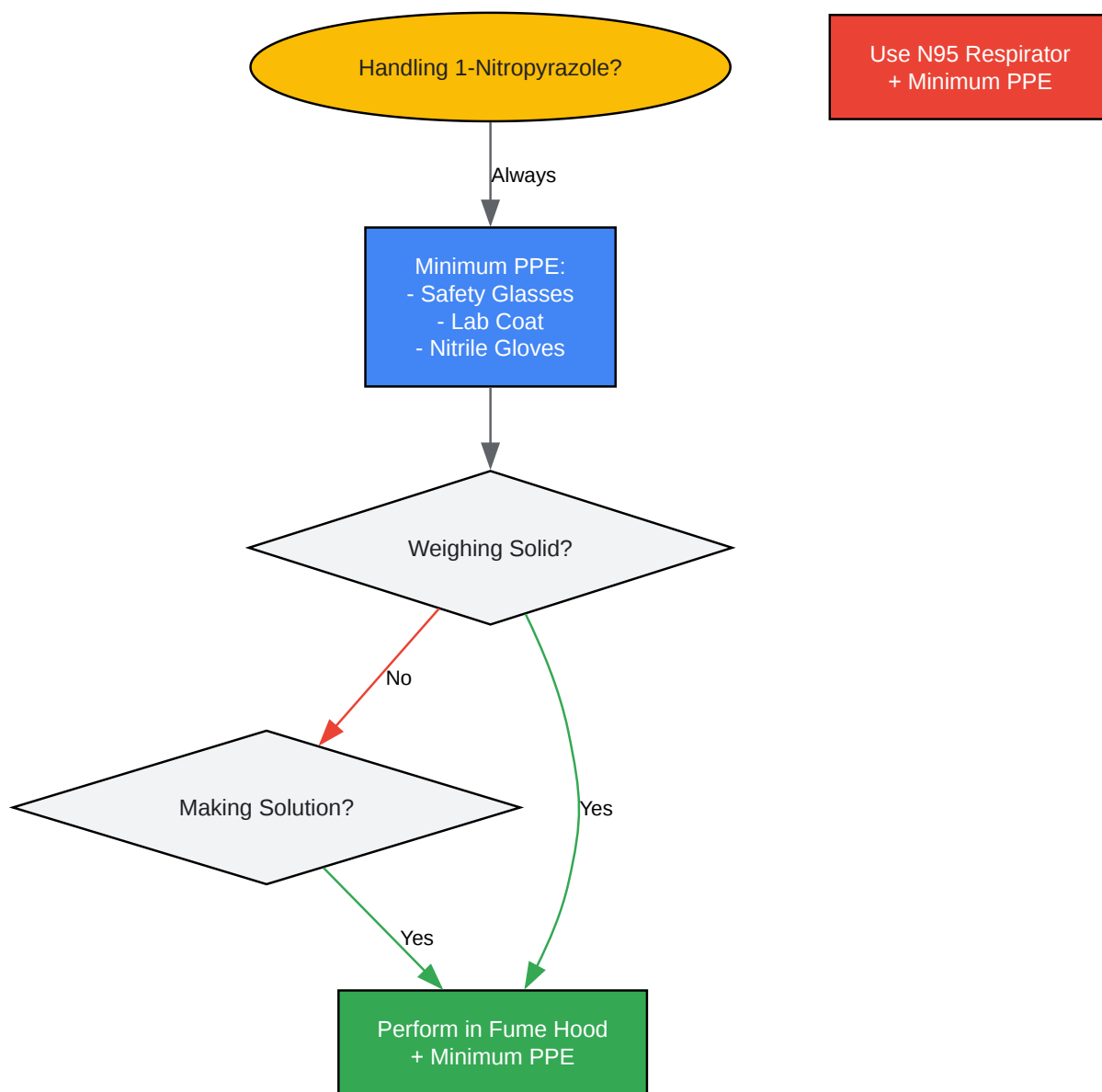
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **1-Nitropyrazole**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[5\]](#)[\[8\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Always inspect gloves before use and use a proper removal technique to avoid skin contact.[\[11\]](#) Wear a lab

coat or other protective clothing to prevent skin exposure.[8]

- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US).[5]



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A basic decision workflow for selecting appropriate PPE.

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures

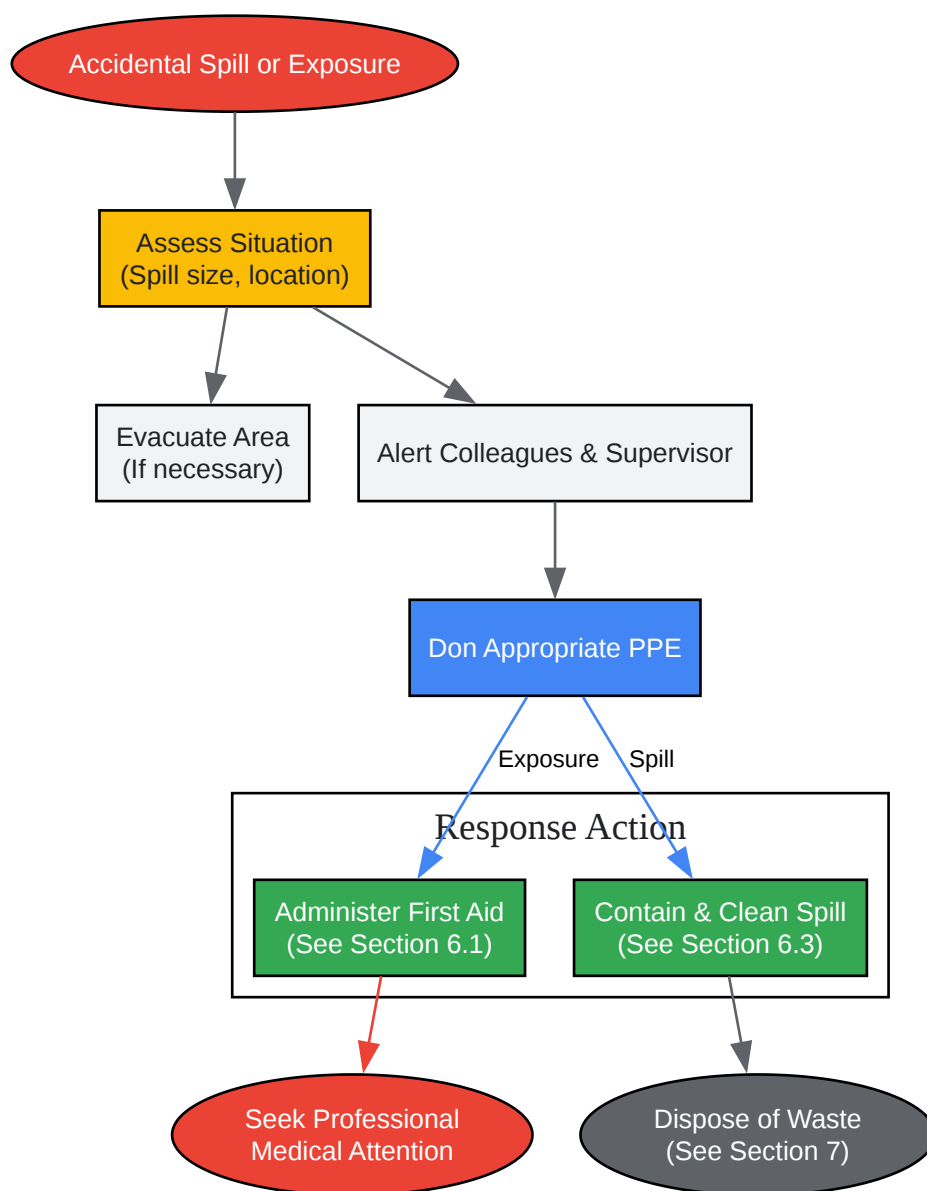
- If Inhaled: Move the person to fresh air. If breathing is difficult or symptoms occur, seek medical attention.[\[5\]](#)[\[12\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, get medical advice.[\[5\]](#)[\[12\]](#)
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[5\]](#)[\[12\]](#)
- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell. Do NOT induce vomiting.[\[5\]](#)[\[13\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or water spray.[\[5\]](#)[\[12\]](#) Alcohol-resistant foam is also effective.[\[14\]](#)
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)[\[13\]](#) Keep the product and empty containers away from heat and sources of ignition.[\[5\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[13\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as described in Section 5. Avoid breathing dust and prevent contact with skin and eyes.[\[5\]](#)[\[7\]](#)
- Containment and Cleanup: Sweep or vacuum up the spilled solid material, avoiding dust generation.[\[5\]](#)[\[8\]](#) Place the material into a suitable, labeled container for disposal.[\[5\]](#) Do not flush into surface water or the sanitary sewer system.[\[12\]](#)



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General workflow for responding to an accidental release or exposure.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Dispose of unused material and its container at an approved waste disposal plant.[5]
- Do not allow the product to enter drains or waterways.[6]

- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[15]

Experimental Protocols for Hazard Assessment

The GHS classifications for **1-Nitropyrazole** are determined through standardized toxicological testing. While the specific study reports for this compound are not publicly available, the classifications imply the use of methodologies similar to the following OECD guidelines.

- **Acute Oral Toxicity (OECD 423):** This protocol involves the administration of the test substance to fasted animals (typically rodents) in a stepwise procedure using a limited number of animals. Observations for signs of toxicity are conducted for up to 14 days. The results allow for classification into one of the GHS categories. A "Harmful if swallowed" classification suggests an LD₅₀ value may fall between 300 and 2000 mg/kg body weight.
- **Skin Irritation (OECD 404):** This test involves applying the substance to the shaved skin of an animal (typically a rabbit) under a gauze patch for a set period (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals. The scores from these observations determine the irritation classification.
- **Eye Irritation (OECD 405):** A small amount of the test substance is applied to one eye of an animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at set intervals after application. The severity and reversibility of the observed effects determine the classification.

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